

A Comprehensive Technical Guide to 3-Chloro-2-fluoro-5-hydroxypyridine

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Compound of Interest

Compound Name: 3-Chloro-2-fluoro-5-hydroxypyridine

Cat. No.: B1592658

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Abstract

3-Chloro-2-fluoro-5-hydroxypyridine is a halogenated pyridine derivative that has garnered significant interest as a versatile building block in medicinal chemistry and materials science. Its unique substitution pattern, featuring chloro, fluoro, and hydroxyl groups, provides multiple reactive sites for synthetic transformations. This guide offers an in-depth analysis of its core chemical properties, established synthesis protocols, chemical reactivity, and critical safety considerations. By synthesizing technical data with practical insights, this document serves as an essential resource for professionals engaged in the research and development of novel chemical entities.

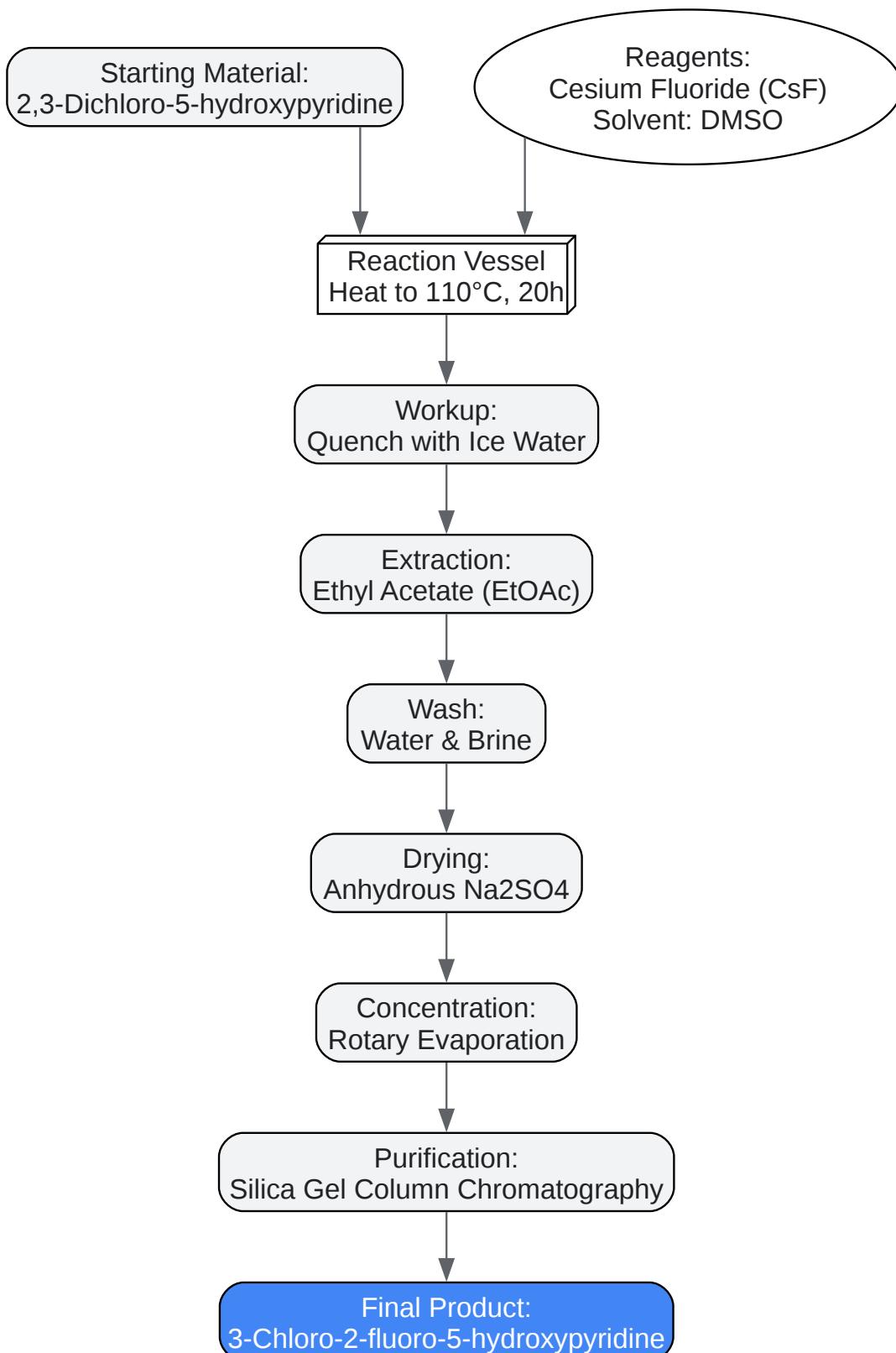
Chemical Identity and Physicochemical Properties

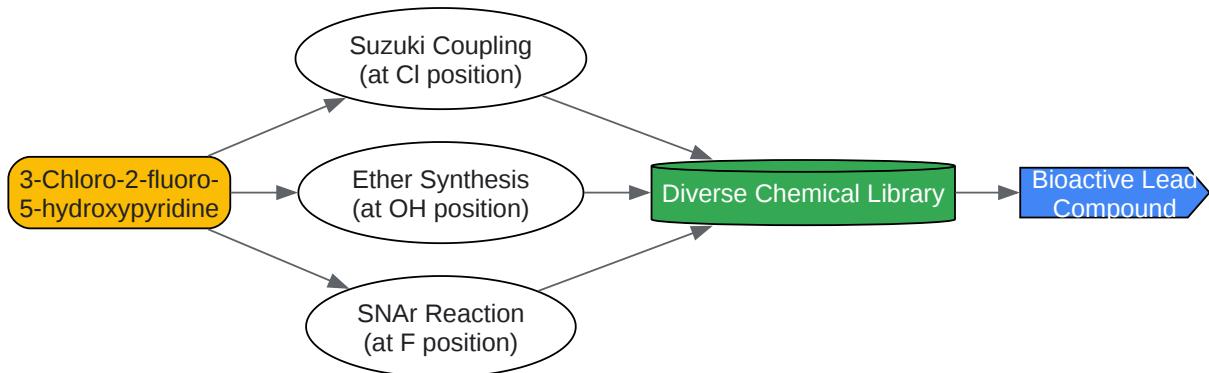
The foundational step in utilizing any chemical intermediate is a thorough understanding of its fundamental properties. These data points are critical for reaction planning, purification, and analytical characterization.

Core Identification

The identity of **3-Chloro-2-fluoro-5-hydroxypyridine** is defined by its molecular structure and internationally recognized chemical identifiers.

Diagram 1: Chemical Structure of **3-Chloro-2-fluoro-5-hydroxypyridine**





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